

Essential Safety and Handling Protocols for Trimethylacetaldehyde

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Compound of Interest

Compound Name: Trimethylacetaldehyde

Cat. No.: B018807

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For Immediate Reference: A Guide for Laboratory Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Trimethylacetaldehyde** (CAS No. 630-19-3). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Trimethylacetaldehyde is a highly flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.^[1] Adherence to the following protocols is mandatory to minimize risk and ensure a safe working environment.

Hazard Classification

Hazard Class	Category	GHS Code	Description
Flammable liquids	Category 2	H225	Highly flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation[1]
Specific target organ toxicity (single exposure)	Category 3	H335	May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. All personnel handling **Trimethylacetaldehyde** must use the following equipment.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles or eyeglasses with side shields. A face shield is required when there is a potential for splashing.	OSHA 29 CFR 1910.133 or European Standard EN166[1]
Skin	Chemical-resistant gloves and protective clothing to prevent skin exposure.	Consult glove manufacturer's compatibility data.
Respiratory	A NIOSH-approved respirator (e.g., type ABEK EN14387 filter) or a self-contained breathing apparatus (SCBA) must be used if ventilation is inadequate or during emergency situations.	Follow OSHA 29 CFR 1910.134 guidelines.

Engineering Controls for Safe Handling

Proper laboratory infrastructure is critical for safely managing **Trimethylacetaldehyde**.

- **Ventilation:** Work must be conducted in a well-ventilated area, preferably within a chemical fume hood. Use explosion-proof ventilation equipment.[\[1\]](#)[\[2\]](#)
- **Safety Stations:** Eyewash stations and safety showers must be in close proximity to the workstation.[\[1\]](#)[\[2\]](#)
- **Grounding:** To prevent ignition from static electricity, all metal parts of equipment must be grounded.[\[1\]](#)[\[2\]](#)
- **Ignition Sources:** All open flames, hot surfaces, and potential sources of sparks must be strictly prohibited in the handling area.[\[1\]](#)

Operational Plan: Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all required PPE is worn correctly and that engineering controls are operational.
- **Dispensing:** Use only non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#)
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place, away from heat and ignition sources.[\[2\]](#) Store under nitrogen if possible.[\[1\]](#)
- **Hygiene:** Wash hands thoroughly after handling the product and before any breaks.[\[1\]](#) Contaminated clothing should be removed and washed before reuse.

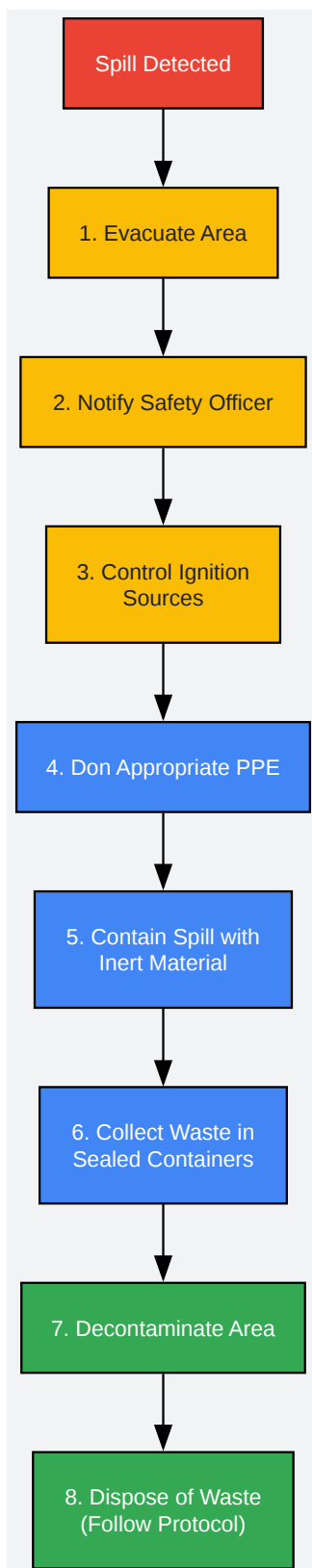
Key Quantitative Data

Property	Value
CAS Number	630-19-3 [1]
UN Number	1989
Flash Point	-16 °C (3.2 °F) - closed cup

Emergency Plan: Spill Response Protocol

In the event of a spill, follow these steps immediately:

- Evacuate: Immediately evacuate all personnel from the affected area.
- Control Ignition Sources: Remove all sources of ignition from the spill area.[\[1\]](#)[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For personal protection, consult an expert and observe emergency procedures. Do not allow the product to enter drains, as there is a risk of explosion.
- Absorption: Use spark-proof tools to soak up the spill with an inert absorbent material (e.g., Chemizorb®).[\[1\]](#)
- Collection: Collect the absorbed material and place it into suitable, closed containers for disposal.[\[1\]](#)[\[2\]](#)
- Decontamination: Clean the affected area thoroughly.



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